

The Use of Proton Sponge® in Moisture-Sensitive Reactions: Application Notes and Protocols

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Compound of Interest

Compound Name:	1,8- <i>Bis(dimethylamino)naphthalene</i>
Cat. No.:	B140697

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For Researchers, Scientists, and Drug Development Professionals

This document provides detailed application notes and protocols for the effective use of Proton Sponge® (**1,8-bis(dimethylamino)naphthalene**), a strong, non-nucleophilic base, in moisture-sensitive organic reactions. These guidelines are intended to ensure safe handling, optimal reaction performance, and efficient purification.

Introduction to Proton Sponge®

Proton Sponge® is the trade name for **1,8-bis(dimethylamino)naphthalene** (DMAN), a unique aromatic diamine.^{[1][2]} Its structure, featuring two bulky dimethylamino groups in close proximity on a naphthalene backbone, results in significant steric strain. This strain is relieved upon protonation, where the proton is held in a strong intramolecular hydrogen bond between the two nitrogen atoms.^[3] This structural feature is the source of its high basicity and exceptionally low nucleophilicity, making it an invaluable tool in organic synthesis, particularly in reactions sensitive to traditional nucleophilic bases.^{[2][4]}

Properties and Specifications

A thorough understanding of the physicochemical properties of Proton Sponge® is crucial for its successful application.

Physical and Chemical Properties

Property	Value	Reference(s)
Chemical Formula	C ₁₄ H ₁₈ N ₂	[5]
Molar Mass	214.31 g/mol	[5]
Appearance	Pale cream to white crystalline powder	[6]
Melting Point	49-51 °C	[5]
Solubility (Chloroform)	50 mg/mL	[5]
Solubility (Water)	Low	[6]
Solubility (Anhydrous Solvents)	Soluble in THF, Dichloromethane	[7]

Basicity of Proton Sponge® and Other Non-Nucleophilic Bases

The choice of a non-nucleophilic base is dictated by the acidity of the proton to be removed and the reaction solvent. The pKa of the conjugate acid of the base is a critical parameter.

Base	Structure	pKa of Conjugate Acid (in Acetonitrile)	pKa of Conjugate Acid (in THF)
Proton Sponge®	1,8-Bis(dimethylamino)napthalene	18.62	~12.2
DBU	1,8-Diazabicyclo[5.4.0]undec-7-ene	24.3	~13.5
DBN	1,5-Diazabicyclo[4.3.0]non-5-ene	23.9	~13
Hünig's Base (DIPEA)	N,N-Diisopropylethylamine	10.75	-
Triethylamine	Et ₃ N	18.82	~12.5

Note: pKa values can vary depending on the measurement method and conditions. The values presented here are compiled from various sources for comparative purposes.[\[4\]](#)

Safety and Handling in Moisture-Sensitive Environments

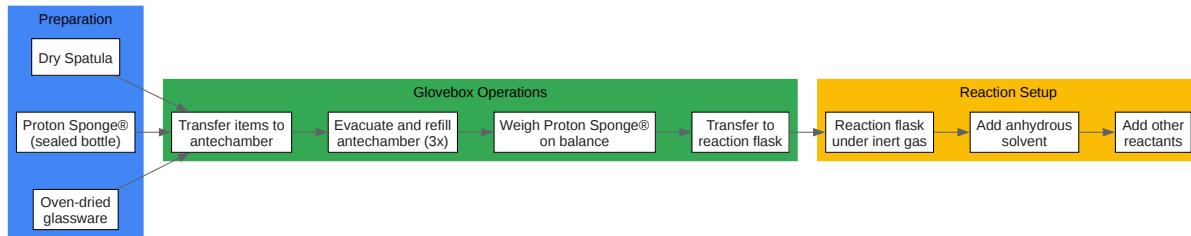
Proton Sponge® is a solid and should be handled with appropriate safety precautions in a well-ventilated area or fume hood. Due to its use in moisture-sensitive reactions, stringent anhydrous and inert atmosphere techniques are required.

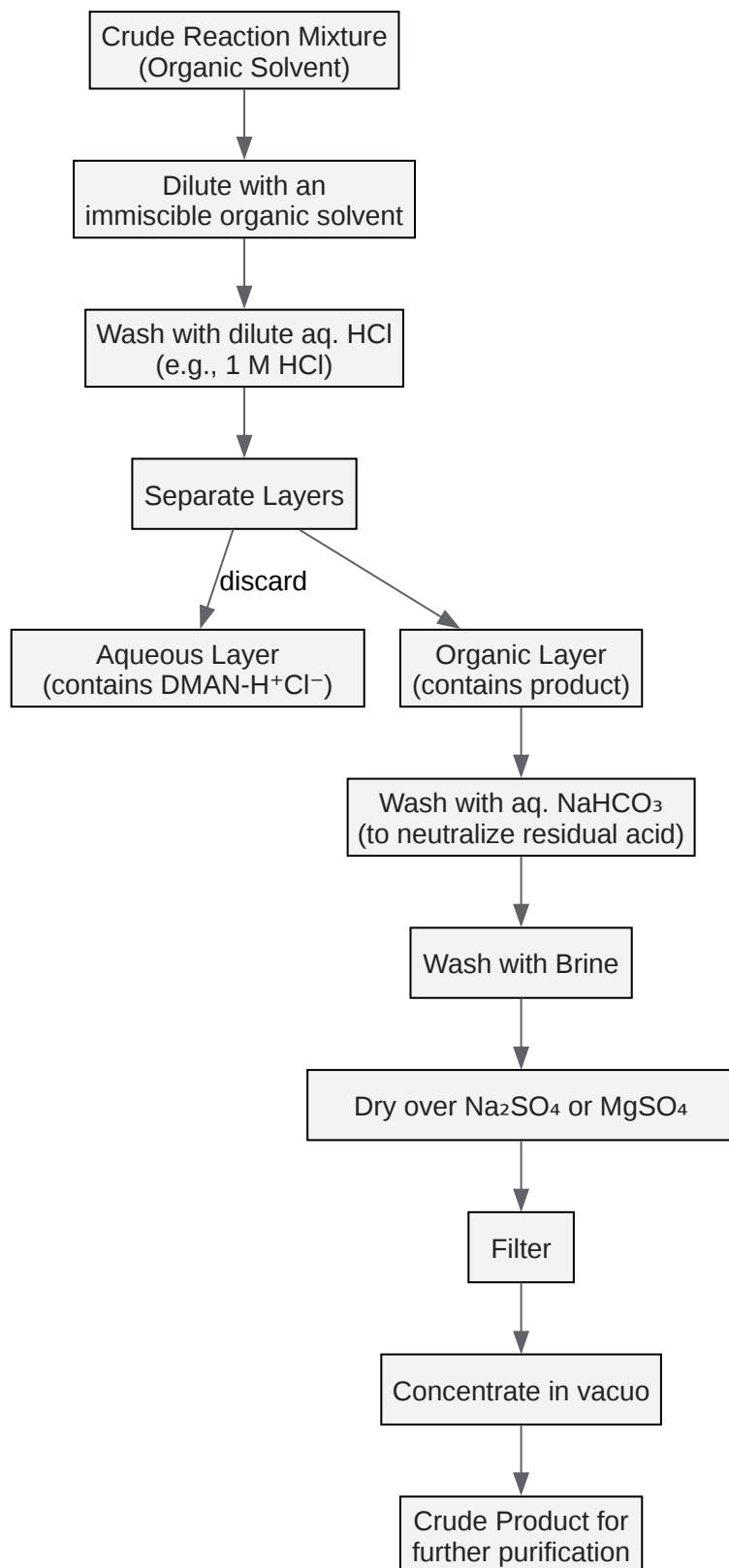
General Safety Precautions

- Wear standard personal protective equipment (PPE), including safety glasses, lab coat, and gloves.
- Avoid inhalation of dust.
- In case of contact with eyes or skin, rinse immediately with plenty of water.

Handling under Inert Atmosphere

For moisture-sensitive reactions, Proton Sponge® must be handled under an inert atmosphere (e.g., argon or nitrogen) to prevent contamination with atmospheric moisture. A glovebox is the ideal environment for weighing and transferring this reagent.



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